

resolving co-elution issues of FAPy-adenine with other oxidized bases

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Compound of Interest

Compound Name: FAPy-adenine

Cat. No.: B1223167

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Technical Support Center: Analysis of Oxidized DNA Bases

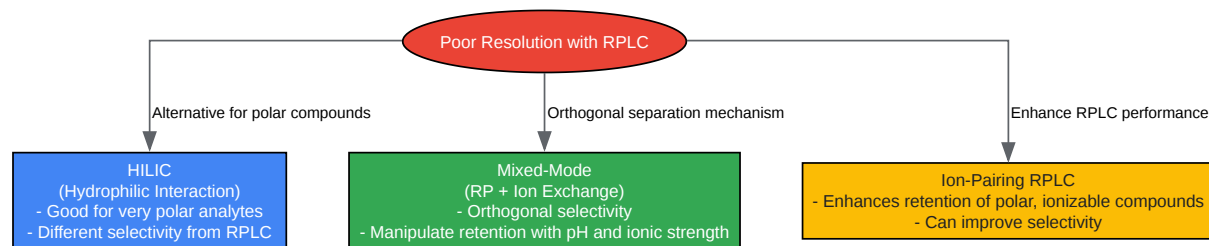
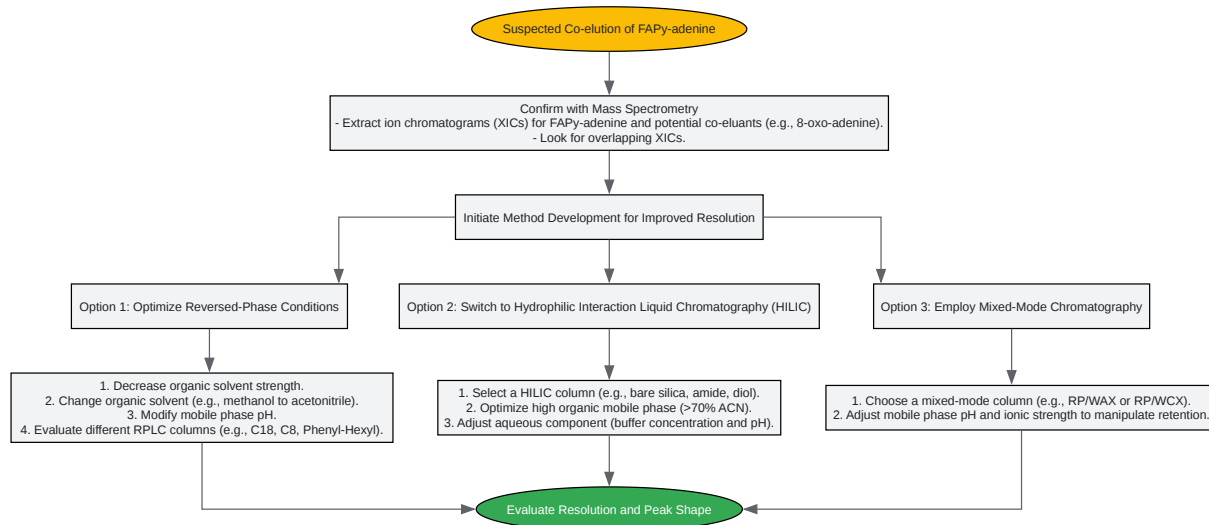
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering challenges in the chromatographic analysis of oxidized DNA bases, with a specific focus on resolving the co-elution of **FAPy-adenine** with other structurally similar oxidized purines.

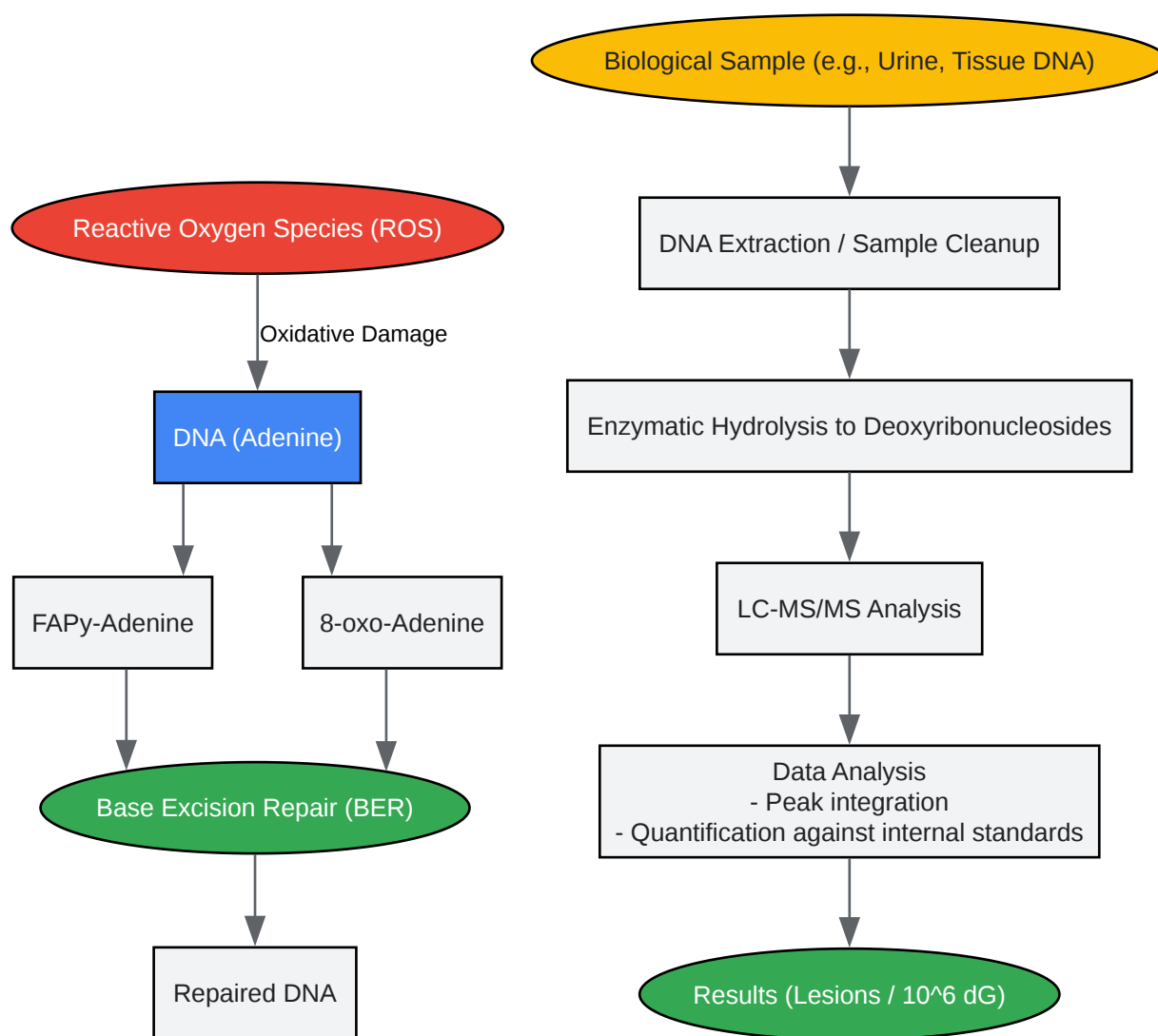
Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: I am observing a broad or shouldered peak in the region where I expect **FAPy-adenine** to elute. Could this be a co-elution issue?

A1: Yes, a broad or asymmetric peak is a common indicator of co-eluting compounds. **FAPy-adenine** (4,6-diamino-5-formamidopyrimidine) is a polar molecule, and it can potentially co-elute with other oxidized purine bases of similar polarity, such as 8-oxo-7,8-dihydroadenine (8-oxo-adenine). Due to their structural similarities, achieving baseline separation can be challenging with standard reversed-phase liquid chromatography (RPLC) methods.

Troubleshooting Workflow for Suspected Co-elution:





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